

A Comprehensive Technical Guide to 3-Ethyl-2,3-dimethylpentane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Ethyl-2,3-dimethylpentane

Cat. No.: B092108

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth overview of the chemical compound **3-Ethyl-2,3-dimethylpentane**, including its fundamental identifiers, physicochemical properties, and potential synthetic approaches. The information is curated for professionals in research and development.

Chemical Identity and Registry Information

3-Ethyl-2,3-dimethylpentane is a saturated branched-chain alkane. Its unique structure is defined by a five-carbon pentane backbone with ethyl and methyl substituents.

Identifier	Value	Source
Chemical Name	3-Ethyl-2,3-dimethylpentane	[1][2]
CAS Registry Number	16747-33-4	[1][2][3]
Molecular Formula	C ₉ H ₂₀	[1][2]
Molecular Weight	128.258 g/mol	[1]
IUPAC Name	3-ethyl-2,3-dimethylpentane	[2]
Canonical SMILES	<chem>CCC(C)(CC)C(C)C</chem>	[1]
InChI Key	MMASVVOQIKCFJZ-UHFFFAOYSA-N	[2]

Physicochemical Properties

The following table summarizes key quantitative data for **3-Ethyl-2,3-dimethylpentane**, providing a basis for its handling, application, and analysis in a laboratory setting.

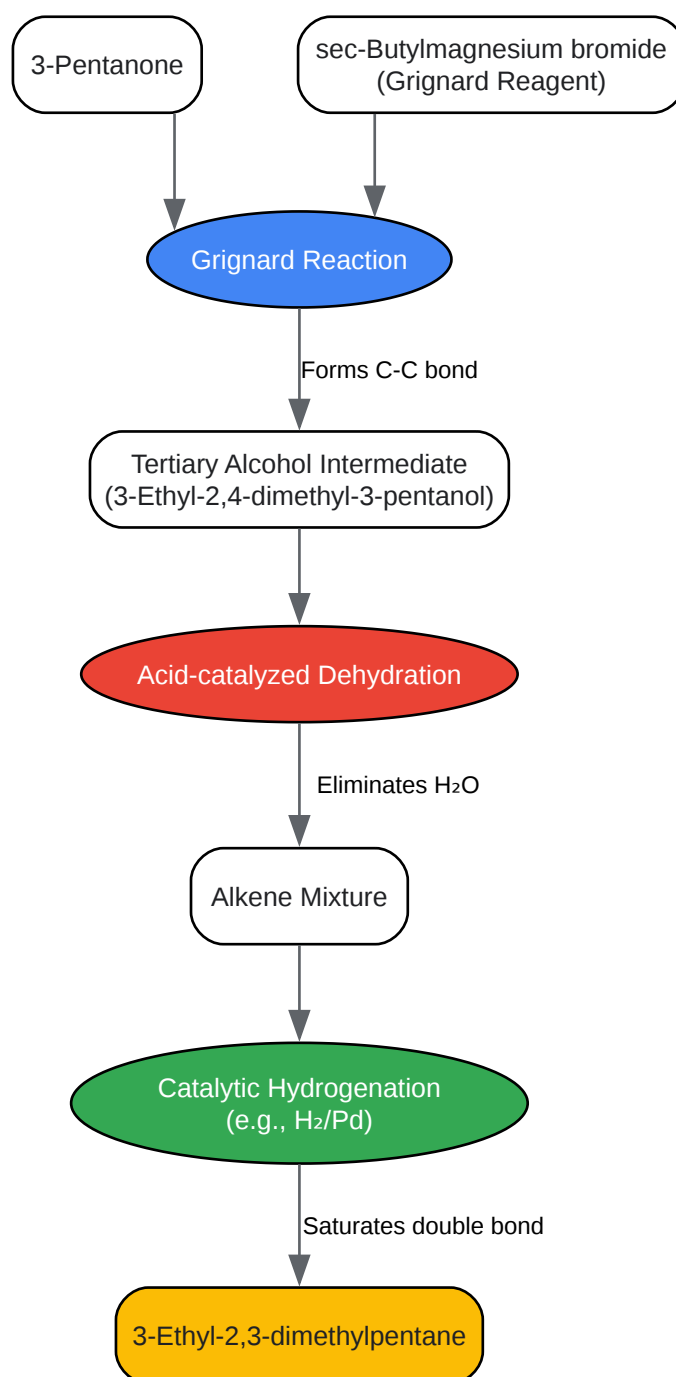
Property	Value	Units	Source
Boiling Point	143.5	°C (at 760 mmHg)	[1]
Melting Point	-99.48	°C	[1]
Density	0.722	g/cm ³	[1]
Refractive Index	1.4221	[1]	
Vapor Pressure	6.68	mmHg (at 25°C)	[1]
Flash Point	30.7	°C	[1]
XLogP3	4.4	[1][4]	

Conceptual Experimental Protocols

While specific experimental protocols for the synthesis of **3-Ethyl-2,3-dimethylpentane** are not readily available in the provided search results, a plausible synthetic route can be

conceptualized based on established organic chemistry principles for constructing highly branched alkanes. A potential approach involves a Grignard reaction followed by dehydration and hydrogenation.

Conceptual Synthesis Workflow:



[Click to download full resolution via product page](#)

Caption: Conceptual workflow for the synthesis of **3-Ethyl-2,3-dimethylpentane**.

Methodology:

- **Grignard Reaction:** The synthesis could commence with the reaction of a suitable ketone, such as 3-pentanone, with a Grignard reagent like sec-butylmagnesium bromide. This nucleophilic addition would form the carbon skeleton of the target molecule, yielding a tertiary alcohol intermediate (e.g., 3-ethyl-2,4-dimethyl-3-pentanol). The reaction would be carried out in an anhydrous ether solvent under an inert atmosphere.
- **Dehydration:** The resulting tertiary alcohol would then undergo acid-catalyzed dehydration. Treatment with a strong acid such as sulfuric acid or phosphoric acid and heat would eliminate a molecule of water, producing a mixture of alkene isomers.
- **Catalytic Hydrogenation:** The final step would be the catalytic hydrogenation of the alkene mixture. Using a catalyst such as palladium on carbon (Pd/C) in the presence of hydrogen gas would reduce the carbon-carbon double bond, yielding the saturated alkane, **3-Ethyl-2,3-dimethylpentane**.

Analytical Verification:

The identity and purity of the synthesized product would be confirmed using standard analytical techniques:

- **Gas Chromatography-Mass Spectrometry (GC-MS):** To determine the purity and confirm the molecular weight of the final product. The NIST WebBook provides mass spectrum data for this compound which can be used as a reference.^{[2][3]}
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** To elucidate the precise structure and confirm the connectivity of the ethyl and methyl groups on the pentane backbone.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lookchem.com [lookchem.com]
- 2. Pentane, 3-ethyl-2,3-dimethyl- [webbook.nist.gov]
- 3. Pentane, 3-ethyl-2,3-dimethyl- [webbook.nist.gov]
- 4. Pentane, 3-ethyl-2,3-dimethyl- | C₉H₂₀ | CID 28027 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 3-Ethyl-2,3-dimethylpentane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092108#cas-registry-number-for-3-ethyl-2-3-dimethylpentane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com